

Hexadecyl Chloroformate: A Technical Overview of Physical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cetyl chloroformate

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Hexadecyl chloroformate, also known as **cetyl chloroformate**, is a chemical intermediate primarily utilized in organic synthesis. Its bifunctional nature, incorporating both a long alkyl chain and a reactive chloroformate group, makes it a valuable reagent for introducing the hexadecyloxycarbonyl moiety onto various molecules. This guide provides a detailed summary of its core physical properties, outlines general experimental methodologies for their determination, and illustrates a key synthetic application.

Core Physical and Chemical Properties

A summary of the key physical properties of hexadecyl chloroformate is presented below. This data is essential for handling, storage, and application in a laboratory setting.

Property	Value	Source(s)
Molecular Formula	C ₁₇ H ₃₃ ClO ₂	[1][2]
Molecular Weight	304.9 g/mol	[1]
Appearance	Clear, colorless to light yellow liquid	[2]
Melting Point	14 °C	[2]
Boiling Point	367.1 ± 11.0 °C (Predicted)	[2]
Density	0.923 g/mL at 25°C	[2]
Flash Point	> 110 °C (> 230 °F)	[2]
Vapor Pressure	10 Pa at 20°C	[2]
Solubility	Poorly soluble in water; Soluble in organic solvents (e.g., ether, chloroform, benzene).	

Experimental Protocols for Property Determination

While specific, validated experimental protocols for hexadecyl chloroformate are not readily available in the public literature, the following sections describe standard laboratory procedures for determining the key physical properties of liquid or low-melting-point organic compounds. These methods are generally applicable and can be adapted for the characterization of hexadecyl chloroformate.

Melting Point Determination (Thiele Tube Method)

The melting point is a crucial indicator of a compound's purity. For a substance like hexadecyl chloroformate with a melting point near room temperature, a standard melting point apparatus or a Thiele tube can be used.[1][3]

Methodology:

- A small, finely powdered sample of the solidified compound is packed into a capillary tube, which is then sealed at one end.[4][5]
- The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[1]
- The assembly is placed in a Thiele tube containing a high-boiling point liquid, such as mineral or silicone oil.[1]
- The side arm of the Thiele tube is gently and uniformly heated, which allows for even heat distribution via convection currents.[1]
- Heating should be slow, approximately 1-2°C per minute, as the temperature approaches the expected melting point.[1]
- The temperature at which the solid first begins to liquefy and the temperature at which it becomes completely liquid are recorded. This range represents the melting point.[3][6] A narrow range (0.5-1.0°C) typically indicates a high degree of purity.[3]

Boiling Point Determination (Distillation Method)

The predicted boiling point of hexadecyl chloroformate is high, suggesting that determination at atmospheric pressure may lead to decomposition. Therefore, vacuum distillation is the recommended approach to determine the boiling point at a reduced pressure. The general principle involves heating the liquid to a temperature where its vapor pressure equals the external pressure.[7]

Methodology:

- A small volume of the liquid (at least 5 mL) is placed in a distillation flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.[8]
- The flask is connected to a distillation apparatus, including a condenser and a collection flask. The system is then connected to a vacuum source.
- A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask to accurately measure the temperature of the vapor that is distilling.[8]

- The flask is heated gently.
- The temperature is recorded when the liquid is boiling and a stable temperature is observed on the thermometer as the vapor condenses and collects in the receiving flask.[9]
- The pressure at which the distillation is conducted must also be recorded.[7]

Density Measurement

The density of a liquid can be determined by accurately measuring its mass and volume.[10]

Methodology:

- An empty, dry graduated cylinder or pycnometer is weighed on an analytical balance.[11]
- A known volume of hexadecyl chloroformate (e.g., 5.0 mL) is carefully added to the graduated cylinder.[12]
- The graduated cylinder containing the liquid is reweighed.[11]
- The mass of the liquid is calculated by subtracting the mass of the empty cylinder from the mass of the cylinder with the liquid.[13]
- The density is calculated by dividing the mass of the liquid by its volume (Density = Mass / Volume).[10] For higher accuracy, a pycnometer is recommended.

Solubility Determination

Solubility is typically determined qualitatively to establish suitable solvents for reactions and purification.[14]

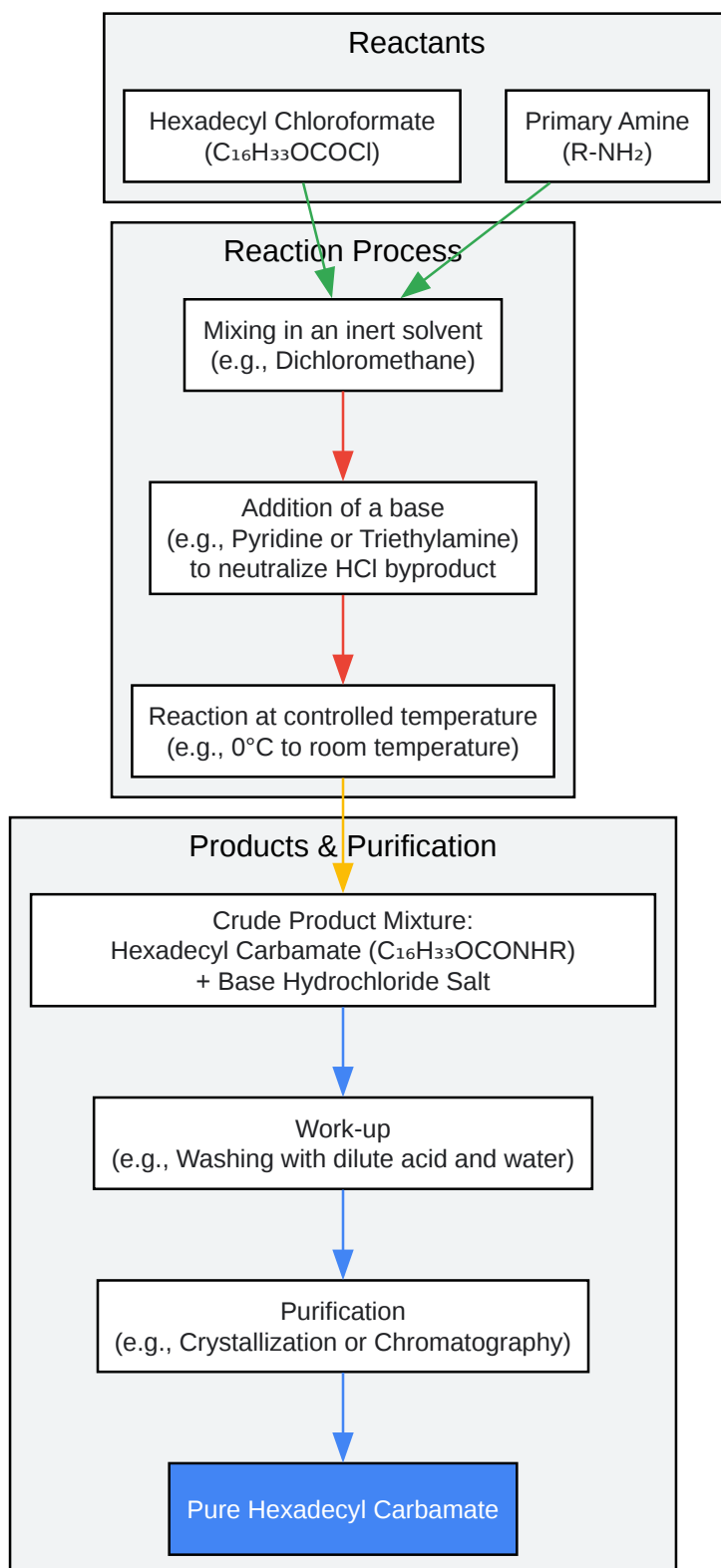
Methodology:

- Approximately 25 mg of the compound is placed in a small test tube.[15]
- A small volume (e.g., 0.75 mL) of the solvent to be tested (e.g., water, ethanol, acetone, toluene) is added in portions.[15]
- After each addition, the test tube is shaken vigorously to promote dissolution.[16]

- The compound's solubility is observed and recorded as soluble, partially soluble, or insoluble.^[15] To make the determination more quantitative, one can measure the amount of solute required to saturate a specific volume of solvent.

Synthetic Workflow Visualization

Hexadecyl chloroformate is a key reagent in the synthesis of carbamates, which are important in various fields, including pharmaceuticals and materials science. The following diagram illustrates the general workflow for the synthesis of a hexadecyl carbamate from hexadecyl chloroformate and a primary amine.



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General workflow for carbamate synthesis.

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- To cite this document: BenchChem. [Hexadecyl Chloroformate: A Technical Overview of Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294504#physical-properties-of-hexadecyl-chloroformate]

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